

Technical Guide: Spectral Analysis of Dimethyl Cyclohexane-1,3-dicarboxylate

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Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,3-dicarboxylate*

CAS No.: 62638-06-6

Cat. No.: B3025588

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Executive Summary

Dimethyl cyclohexane-1,3-dicarboxylate (CAS: 6998-82-9 for cis/trans mix) is a critical cycloaliphatic building block used in the synthesis of polyesters, alkyd resins, and pharmaceutical intermediates.^[1] Its conformational flexibility and stereoisomerism present unique challenges in spectroscopic characterization.

This guide provides a definitive technical analysis of the ¹H and ¹³C NMR spectral data for this molecule, focusing on the differentiation between the thermodynamic cis-isomer and the kinetic trans-isomer.

Structural Analysis & Stereochemistry

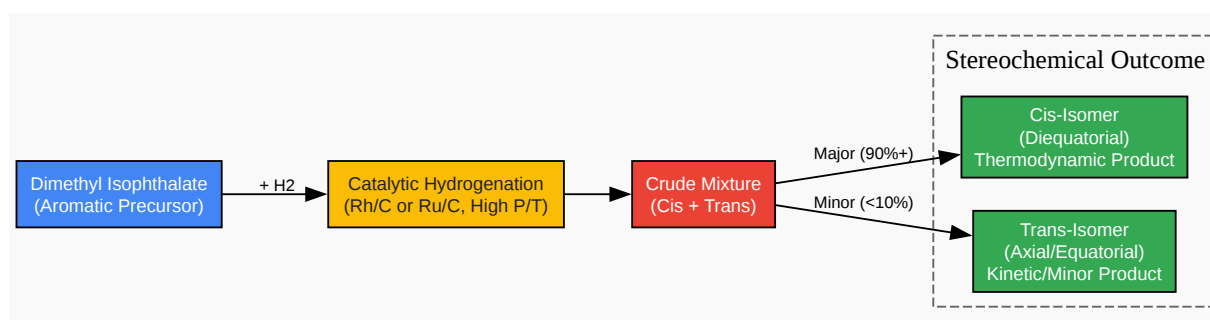
Understanding the NMR data requires a rigorous grasp of the molecule's conformational dynamics. Unlike 1,2- or 1,4-disubstituted cyclohexanes, the 1,3-substitution pattern creates a unique stability landscape.

Isomer Stability[2][3]

- **Cis-Isomer (Meso):** The two ester groups can adopt a diequatorial (e,e) conformation. This is the global energy minimum as it avoids 1,3-diaxial interactions. The protons at C1 and C3 are consequently diaxial.
- **Trans-Isomer (Racemic):** One group is axial and the other is equatorial (a,e).[2] Ring flipping converts this to the identical (e,a) form. This isomer suffers from steric strain due to the axial substituent.

Conformational Workflow

The following diagram illustrates the relationship between the synthetic pathway and the resulting stereochemical outcomes.



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Figure 1: Synthetic pathway and stereochemical divergence of **dimethyl cyclohexane-1,3-dicarboxylate**.

¹H NMR Spectral Data (400 MHz, CDCl₃)

The proton NMR spectrum is the primary tool for determining the diastereomeric ratio (dr). The key diagnostic signals are the methine protons alpha to the ester groups (H1 and H3) and the methoxy singlets.

Chemical Shift Summary[5][6][7]

Proton Assignment	Cis-Isomer (δ ppm)	Trans-Isomer (δ ppm)	Multiplicity	Integration
-OCH ₃ (Methoxy)	3.68	3.69	Singlet (s)	6H
H-1, H-3 (Methine)	2.25 - 2.35	2.55 - 2.65	Multiplet (tt / m)	2H
H-2 (Methylene)	1.95 (eq) / 1.30 (ax)	Averaged	Multiplet	2H
H-4, H-6	1.90 - 2.10	Averaged	Multiplet	4H
H-5	1.50 - 1.60	Averaged	Multiplet	2H

Detailed Analysis & Causality

The Methine Probe (H1/H3)

- Cis-Isomer (Upfield Shift): In the stable diequatorial conformation, the H1 and H3 protons occupy the axial positions. Axial protons in cyclohexane rings are consistently shielded (upfield, lower ppm) relative to equatorial protons due to the anisotropy of the C-C bonds in the ring.
 - Coupling: The H1 proton has two vicinal axial neighbors (H2ax, H6ax). This results in a large diaxial coupling constant (), appearing as a triplet of triplets (tt).
- Trans-Isomer (Downfield Shift): The molecule undergoes rapid ring flipping (). The observed signal is a time-averaged value of the axial and equatorial environments. Because the equatorial environment is deshielded (downfield), the average signal appears downfield (~0.3 ppm higher) compared to the pure axial signal of the cis-isomer.

The Methoxy Singlet

While the chemical shift difference is negligible (

ppm), in high-field instruments (400 MHz+), two distinct singlets may be resolved if both isomers are present.

¹³C NMR Spectral Data (100 MHz, CDCl₃)

Carbon-13 NMR provides confirmation of the molecular symmetry.^[1]^[3]^[4]

Chemical Shift Table

Carbon Assignment	Cis-Isomer (δ ppm)	Trans-Isomer (δ ppm)	Note
C=O (Carbonyl)	175.5	174.8	Ester Carbonyl
-OCH ₃	51.8	51.9	Methyl Ester
C-1, C-3	42.8	40.5	Methine (Alpha)
C-2	28.5	29.1	Methylene (Between esters)
C-4, C-6	29.5	28.2	Methylene
C-5	25.1	24.8	Methylene (Distal)

Symmetry Arguments

- Cis-Isomer: Possesses a plane of symmetry passing through C2 and C5. This renders C1 equivalent to C3, and C4 equivalent to C6.
 - Total Signals: 6 unique carbon resonances.^[1]
- Trans-Isomer: Possesses a
 - axis of rotation. While chemically equivalent, the magnetic environment differs slightly due to the ring flip averaging.
 - Total Signals: 6 unique carbon resonances (time-averaged).

Diagnostic Feature: The C1/C3 resonance in the cis-isomer (diequatorial esters) is typically deshielded (higher ppm, ~42.8) compared to the trans-isomer (~40.5) due to the

-gauche effect differences in the rigid chair vs. the flipping chair.

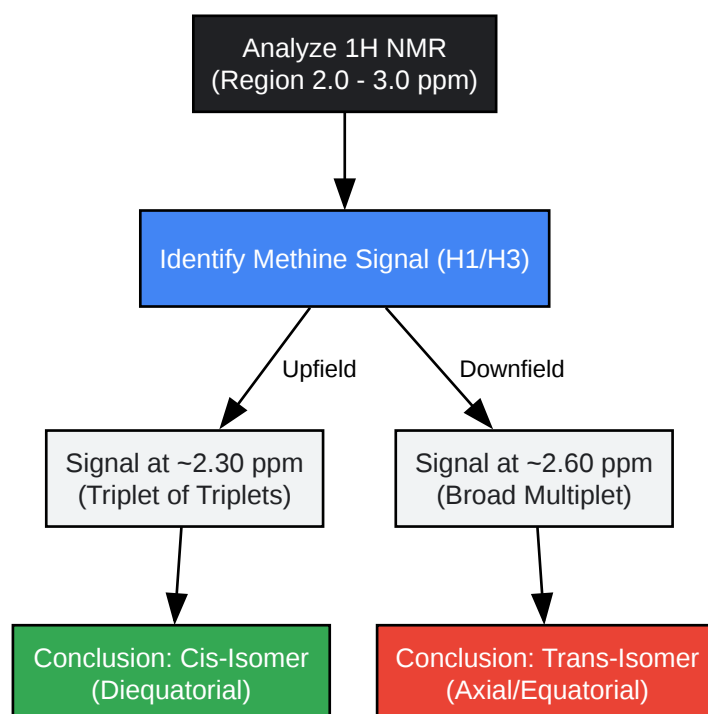
Experimental Protocol: Differentiation & Purification

To ensure scientific integrity, the following protocol serves as a self-validating system for distinguishing isomers in a crude mixture.

Sample Preparation

- Solvent: Dissolve 10 mg of the substrate in 0.6 mL of CDCl₃ (Chloroform-d).
- Reference: Ensure TMS (0.00 ppm) is present for accurate shift referencing.
- Acquisition: Run a standard ¹H scan (16 scans) and a ¹³C scan (256 scans).

Differentiation Logic (Decision Tree)



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Figure 2: Logic flow for NMR-based isomer identification.

Epimerization (Validation)

If the trans-isomer is suspected, treat the sample with catalytic sodium methoxide (NaOMe) in methanol and reflux for 1 hour. Re-analyze by NMR.

- Expectation: The thermodynamic driving force will convert the trans-isomer (ae) almost exclusively to the cis-isomer (ee). The disappearance of the 2.60 ppm signal validates its assignment as the kinetic trans product.

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